

In-Depth Technical Guide to the Crystal Structure of Potassium Stannate Trihydrate

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Compound of Interest

Compound Name: *Potassium stannate trihydrate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the crystal structure of **potassium stannate trihydrate**, chemically identified as potassium hexahydroxostannate(IV) ($K_2[Sn(OH)_6]$). The information presented is collated from crystallographic studies, offering key structural data and the experimental protocols utilized for its determination. This document is intended to serve as a detailed resource for professionals in research and development who require a thorough understanding of this compound's solid-state architecture.

Data Presentation: Crystallographic Data Summary

The crystal structure of potassium hexahydroxostannate(IV) has been determined through single-crystal X-ray diffraction. The key quantitative data from these analyses are summarized in the table below for clear and easy comparison.

Parameter	Value	Source
Chemical Formula	$K_2[Sn(OH)_6]$	[1]
Crystal System	Trigonal	[1]
Space Group	R-3 (No. 148)	[1]
Lattice Parameters	$a = 6.541(1) \text{ \AA}$	[1]
$b = 6.541(1) \text{ \AA}$	[1]	
$c = 12.813(4) \text{ \AA}$	[1]	
$\alpha = 90^\circ$	[1]	
$\beta = 90^\circ$	[1]	
$\gamma = 120^\circ$	[1]	
Unit Cell Volume (V)	$475.9(1) \text{ \AA}^3$	Calculated
Formula Units per Unit Cell (Z)	3	[1]
Calculated Density (ρ)	3.48 g/cm^3	Calculated
Sn-O Bond Length	$2.068(1) \text{ \AA}$	[2]
O-H...O Hydrogen Bond Length	$2.894(2) \text{ \AA}$	[2]

Experimental Protocols

The determination of the crystal structure of potassium hexahydroxostannate(IV) involves two primary stages: the synthesis of high-quality single crystals and their analysis using single-crystal X-ray diffraction.

Synthesis of Single Crystals

Single crystals of $K_2[Sn(OH)_6]$ suitable for X-ray diffraction analysis are typically grown from an aqueous solution. The general procedure is as follows:

- Preparation of a Saturated Solution: A hot, saturated aqueous solution of potassium stannate is prepared.
- Slow Cooling: The solution is allowed to cool to room temperature slowly and undisturbed over a period of several days.
- Crystal Formation: As the solution cools, the solubility of potassium hexahydroxostannate(IV) decreases, leading to the formation of well-defined single crystals.[1]
- Isolation: The resulting crystals are then isolated from the solution for subsequent analysis.

Single-Crystal X-ray Diffraction

The crystallographic data presented in this guide were obtained through single-crystal X-ray diffraction. A representative experimental workflow for such an analysis is detailed below:

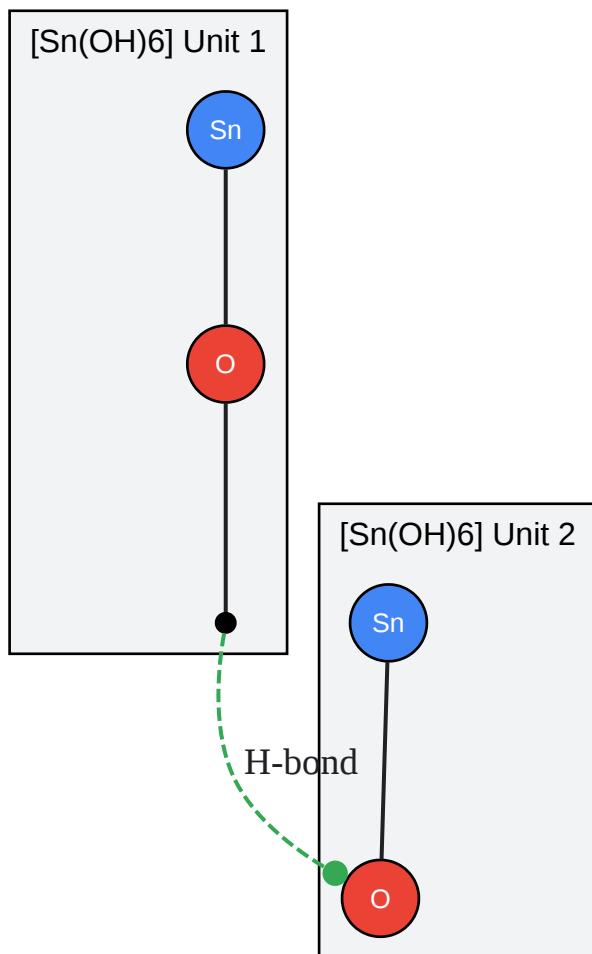
- Crystal Mounting: A suitable single crystal is selected and mounted on a goniometer head.
- Data Collection: The mounted crystal is placed in a single-crystal X-ray diffractometer. Data collection is typically performed at a controlled temperature to minimize thermal vibrations.
 - X-ray Source: Molybdenum (Mo) K α radiation ($\lambda = 0.71073 \text{ \AA}$) is a common X-ray source for such analyses.
 - Data Collection Strategy: A series of diffraction images are collected over a range of crystal orientations.
- Data Processing: The raw diffraction data are processed to yield a list of reflection intensities and their corresponding Miller indices. This step involves corrections for various experimental factors such as Lorentz and polarization effects.
- Structure Solution and Refinement: The crystal structure is solved using direct methods or Patterson synthesis, which provide an initial model of the atomic arrangement. This model is then refined against the experimental data to obtain the final, precise atomic coordinates and other crystallographic parameters. The positions of the hydrogen atoms are often determined in the final stages of refinement.[1]

Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate the key structural features of potassium hexahydroxostannate(IV).

Caption: Octahedral coordination of the central tin atom by six oxygen atoms.

Hydrogen Bonding Network



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Caption: Hydrogen bonding between adjacent $[\text{Sn}(\text{OH})_6]^{2-}$ anions in the crystal lattice.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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